

Essential Safety and Operational Guide for Handling Acetylvaline-15N

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Compound of Interest

Compound Name: **Acetylvaline-15N**

Cat. No.: **B12421053**

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Acetylvaline-15N**. The following procedures ensure safe handling and disposal in a laboratory setting.

Acetylvaline-15N is a stable isotope-labeled amino acid. Unlike their radioactive counterparts, stable isotopes are non-radioactive and do not require special handling precautions beyond standard chemical safety protocols[1][2]. The primary hazards are related to the physical form (powder) and potential for mild irritation.

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended to minimize exposure and ensure safety during the handling of **Acetylvaline-15N**.

PPE Category	Item	Specification/Standard	Purpose
Eye/Face Protection	Safety Goggles	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166[3][4]	Protects eyes from dust particles.
Skin Protection	Gloves	Standard laboratory gloves (e.g., nitrile)	Prevents direct skin contact.
Lab Coat/Protective Clothing	Standard protective clothing	Prevents contamination of personal clothing and skin.	
Respiratory Protection	Not normally required	Use in a well-ventilated area. A respirator may be needed if dust is generated.	Under normal use, no respiratory protection is needed[3].

Handling and Storage Procedures

Handling:

- Handle in accordance with good industrial hygiene and safety practices.
- Avoid contact with skin, eyes, and clothing.
- Avoid the formation of dust and aerosols.
- Use in a well-ventilated area.
- Wash hands thoroughly after handling.

Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.

- For long-term storage, refrigeration is recommended.
- Incompatible with strong oxidizing agents.

Accidental Exposure and First Aid

Exposure Route	First Aid Measures
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing. Seek medical attention if irritation develops.
Inhalation	Move to fresh air. If breathing is difficult, seek medical attention.
Ingestion	Clean mouth with water and drink plenty of water afterward. Seek medical attention if you feel unwell.

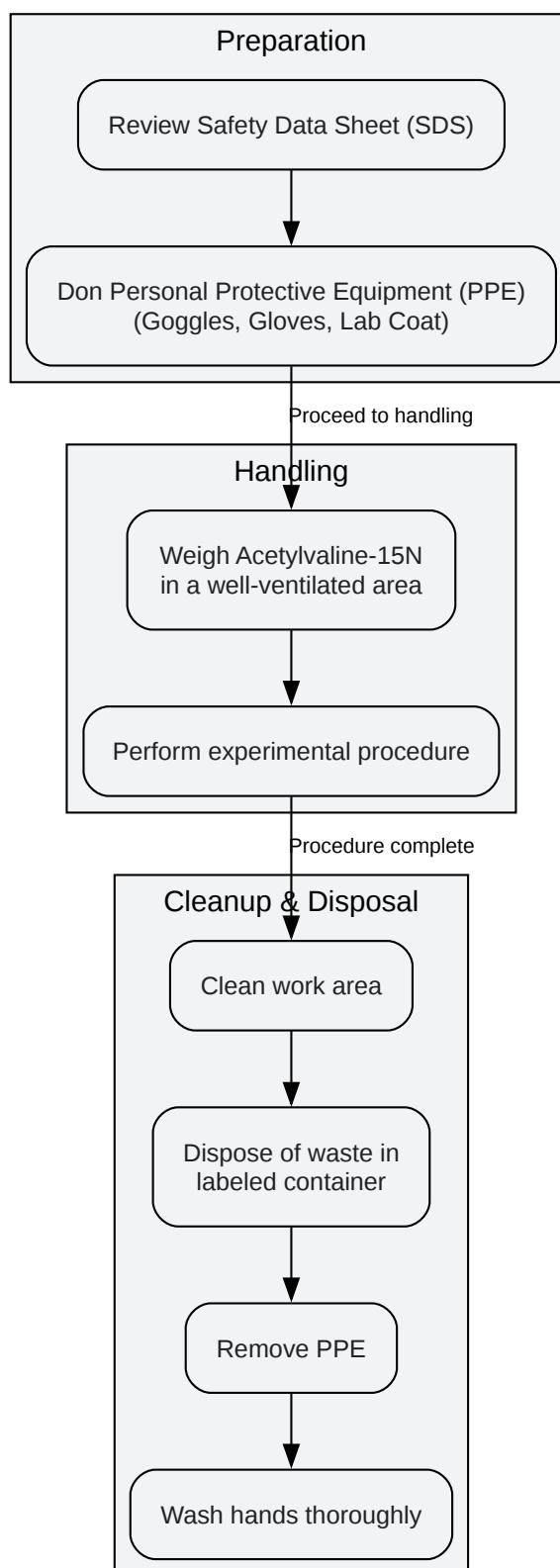
Disposal Plan

Dispose of **Acetylvaline-15N** and any contaminated materials in accordance with local, state, and federal regulations. As a non-hazardous substance, it can typically be disposed of as chemical waste.

- Collect Waste: Place excess **Acetylvaline-15N** and any contaminated disposable materials (e.g., gloves, weighing paper) into a designated, sealed container.
- Label Container: Clearly label the container as "Chemical Waste" and list the contents.
- Storage Pending Disposal: Store the waste container in a designated, secure area away from incompatible materials.
- Disposal: Arrange for pickup and disposal by your institution's environmental health and safety (EHS) department.

Safe Handling Workflow

The following diagram illustrates the standard workflow for safely handling **Acetylvaline-15N** in a laboratory setting.



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Caption: Workflow for handling **Acetylvaline-15N**.

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References

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